

spectroscopic validation of cellulose dissolution in TBPH solutions

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Compound Focus: Tetrabutylphosphonium hydroxide

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Documented Evidence for Cellulose Dissolution in TBPH

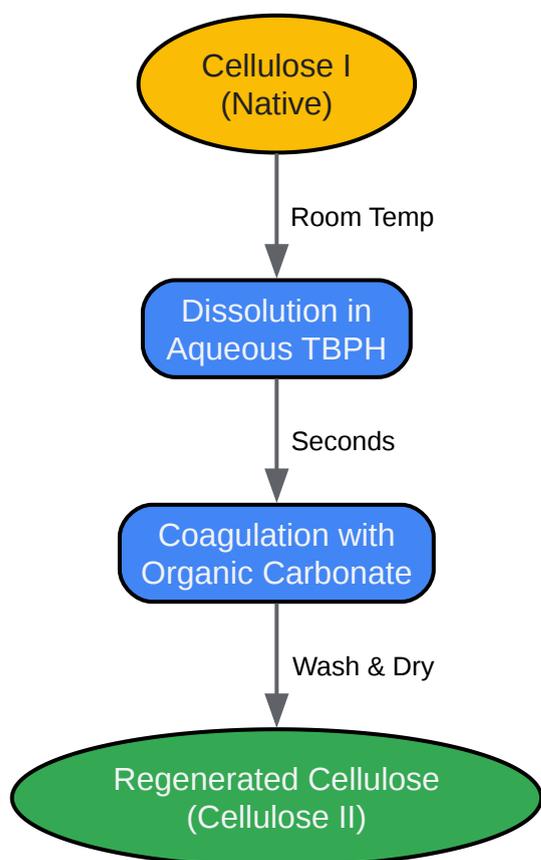
The following table summarizes the key evidence from the scientific literature that supports the capability of TBPH to dissolve cellulose.

Evidence Type	Supporting Experimental Data	Source/Reference
Direct Dissolution	Aqueous TBPH (50 wt.% water) can dissolve up to 20 wt.% cellulose at room temperature.	[1]
Cooperative Mechanism	Molecular dynamics simulations show TBP cation, Cl anion, and water work together to separate cellulose strands.	[2]
Regenerated Cellulose Formation	Dissolution followed by coagulation (e.g., with organic carbonates) produces Cellulose II structure, confirmed by XRD and FT-IR.	[1]

Evidence Type	Supporting Experimental Data	Source/Reference
Material Characterization	High-quality regenerated cellulose films and powders produced; characterized by FT-IR, XRD, and solid-state DNP-NMR.	[1]

Experimental Workflow for Cellulose Regeneration with TBPH

The diagram below illustrates a simple, environmentally friendly process for producing regenerated cellulose using TBPH, as detailed in the search results [1].



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Experimental Protocol Details [1]:

- **Dissolution:** The process involves dissolving microcrystalline cellulose (MCC) in a 50 wt.% aqueous solution of TBPH at room temperature. The solution can hold cellulose concentrations of up to 20 wt.%.
- **Coagulation & Regeneration:** Adding an organic carbonate (such as propylene carbonate) to the TBPH-cellulose solution causes immediate coagulation. The mechanism involves a rapid reaction between the carbonate and the hydroxide ions $[OH]^-$ of TBPH, which disrupts the cellulose dissolution environment. The solid product is then washed with water and dried at 80°C to yield regenerated cellulose (RC) powder or films.
- **Characterization:** The success of the process is validated by characterizing the final regenerated material. Techniques include:
 - **FT-IR Spectroscopy:** Shows no chemical modification of cellulose, confirming regeneration rather than derivatization.
 - **X-ray Diffraction (XRD):** Shows a shift in crystal structure from cellulose I (native) to cellulose II (regenerated).
 - **Solid-State NMR (DNP-NMR):** Confirms the chemical structure and purity of the regenerated cellulose.

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References

1. Coagulation using organic carbonates opens up a sustainable route... [nature.com]
2. Insight into Cellulose with the Tetrabutylphosphonium... Dissolution [pmc.ncbi.nlm.nih.gov]

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